

# Introduction: A Modern Building Block for Drug Discovery

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## Compound of Interest

Compound Name: *1-(Difluoromethyl)cyclobutan-1-amine*

CAS No.: 1505769-34-5

Cat. No.: B13183492

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In the landscape of modern medicinal chemistry, the strategic incorporation of fluorine and strained ring systems has become a cornerstone of rational drug design. Fluorine atoms and fluoroalkyl groups can profoundly influence a molecule's potency, metabolic stability, and pharmacokinetic profile.<sup>[1][2]</sup> Concurrently, small, rigid scaffolds like cyclobutane provide three-dimensional diversity, moving away from the flat, aromatic structures that have historically dominated drug discovery.<sup>[1][3]</sup>

**1-(Difluoromethyl)cyclobutan-1-amine** emerges at the intersection of these design principles. This molecule is a valuable building block, combining the conformational rigidity of the cyclobutane ring with the unique electronic properties of the difluoromethyl group.<sup>[1][4]</sup> The difluoromethyl (CHF<sub>2</sub>) moiety is of particular interest as it is more lipophilic than a hydroxyl group and can act as a hydrogen bond donor, making it a functional bioisostere for hydroxyl or thiol groups.<sup>[5]</sup> This guide offers a comprehensive technical overview of the chemical properties, synthesis, and applications of **1-(Difluoromethyl)cyclobutan-1-amine**, intended for researchers and scientists in the field of drug development.

## Molecular and Physicochemical Profile

The structure of **1-(Difluoromethyl)cyclobutan-1-amine** features a primary amine and a difluoromethyl group attached to the same quaternary carbon of a cyclobutane ring. This arrangement imparts specific chemical characteristics that are central to its utility.

Caption: Chemical structure of **1-(Difluoromethyl)cyclobutan-1-amine**.

The key physicochemical properties of the compound, typically supplied as its hydrochloride salt for improved stability and handling, are summarized below.

| Property           | Value                                                | Source |
|--------------------|------------------------------------------------------|--------|
| CAS Number         | 2060037-01-4 (for hydrochloride salt)                |        |
| Molecular Formula  | C <sub>5</sub> H <sub>9</sub> F <sub>2</sub> N · HCl |        |
| Molecular Weight   | 157.59 g/mol                                         |        |
| Physical Form      | Solid                                                |        |
| Purity             | Typically ≥98%                                       |        |
| Storage Conditions | Inert atmosphere, 2-8°C                              | [6]    |
| InChIKey           | BELLUBNZMNXIAA-UHFFFAOYSA-N                          |        |

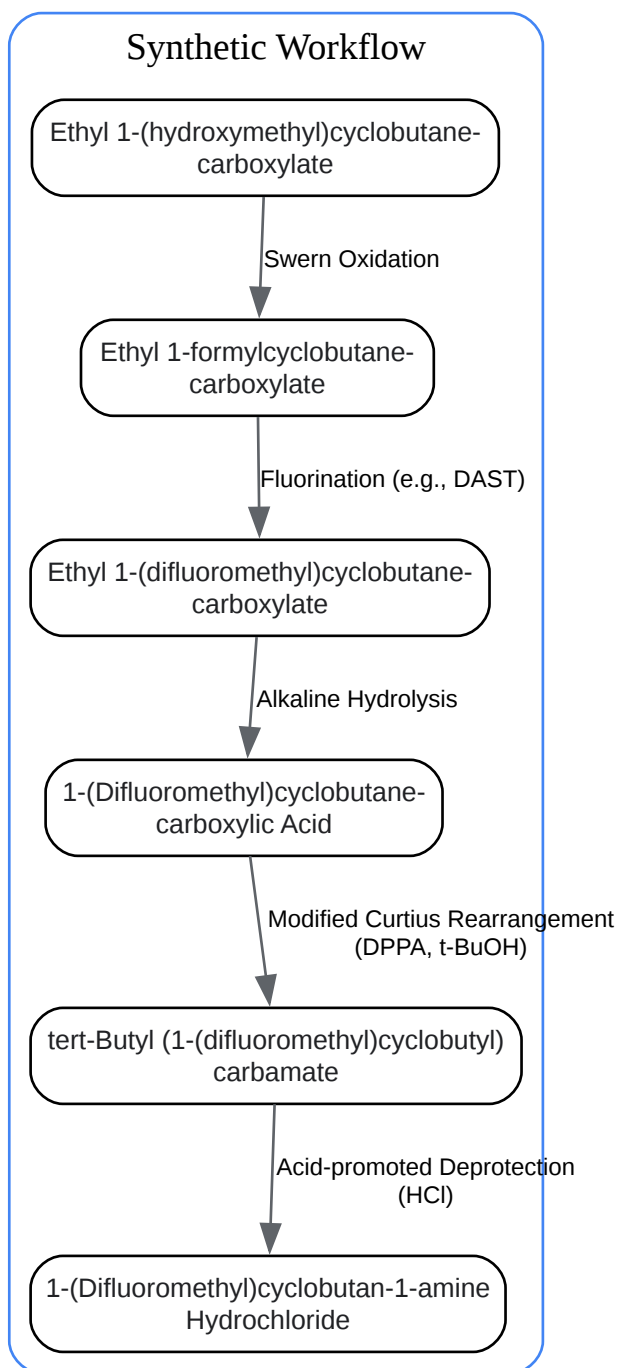
The most significant electronic feature of this molecule is the reduced basicity of the amine group. The two fluorine atoms exert a strong inductive electron-withdrawing effect, which decreases the pKa of the conjugate acid compared to non-fluorinated cyclobutanamines.[1][7][8] This modulation of basicity is a critical tool for medicinal chemists to optimize drug-receptor interactions and reduce off-target effects, such as binding to hERG channels.

## Synthesis and Manufacturing

A robust and scalable synthesis is crucial for the widespread adoption of any building block. **1-(Difluoromethyl)cyclobutan-1-amine** can be prepared in multigram quantities through a multi-

step sequence starting from commercially available ethyl 1-(hydroxymethyl)cyclobutanecarboxylate.<sup>[1][7][8]</sup>

The synthetic pathway leverages established and reliable chemical transformations, ensuring consistent yield and purity. The key steps are outlined below.



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Caption: Synthetic pathway for **1-(Difluoromethyl)cyclobutan-1-amine** HCl.

## Experimental Protocol: A Representative Synthesis

The following protocol is a synthesized representation based on the reported methodology.[\[1\]](#)  
[\[7\]](#)[\[8\]](#)

- **Oxidation:** The starting material, ethyl 1-(hydroxymethyl)cyclobutanecarboxylate, undergoes Swern oxidation to yield the corresponding aldehyde. This step is critical for introducing the carbonyl group that will be subsequently fluorinated.
- **Fluorination:** The aldehyde is treated with a fluorinating agent, such as diethylaminosulfur trifluoride (DAST), to convert the formyl group into a difluoromethyl group, affording ethyl 1-(difluoromethyl)cyclobutanecarboxylate.
- **Hydrolysis:** The resulting ester is subjected to alkaline hydrolysis (e.g., with NaOH or KOH) to yield 1-(difluoromethyl)cyclobutanecarboxylic acid.
- **Curtius Rearrangement:** The carboxylic acid is converted to the target amine via a modified Curtius rearrangement. The acid is reacted with diphenylphosphoryl azide (DPPA) in the presence of a base and tert-butanol to form an intermediate tert-butyl carbamate (Boc-protected amine).[\[1\]](#)
- **Deprotection:** The Boc-carbamate is immediately treated with a strong acid, such as hydrochloric acid, to remove the protecting group and furnish the final product, **1-(difluoromethyl)cyclobutan-1-amine**, as its stable hydrochloride salt.[\[1\]](#)

This synthetic route is efficient and allows for the production of the title compound on a multigram scale.[\[1\]](#)[\[7\]](#)[\[8\]](#)

## Spectroscopic and Analytical Characterization

Full characterization is essential to confirm the structure and purity of the final compound. The following spectroscopic data are expected for **1-(Difluoromethyl)cyclobutan-1-amine** hydrochloride.[\[1\]](#)

- $^1\text{H}$  NMR: The proton NMR spectrum would show multiplets for the cyclobutane ring protons. The proton of the  $\text{CHF}_2$  group would appear as a characteristic triplet ( $^1J_{\text{H-F}} \approx 50\text{-}60\text{ Hz}$ ). The amine protons ( $-\text{NH}_3^+$  in the hydrochloride salt) would likely appear as a broad singlet.
- $^{13}\text{C}$  NMR: The carbon spectrum would display signals for the cyclobutane carbons. The carbon atom of the  $\text{CHF}_2$  group would appear as a triplet due to one-bond carbon-fluorine coupling ( $^1J_{\text{C-F}}$ ). The quaternary carbon attached to the amine and  $\text{CHF}_2$  group would also exhibit coupling to fluorine.
- $^{19}\text{F}$  NMR: The fluorine NMR spectrum would show a doublet arising from the two equivalent fluorine atoms coupled to the single proton of the difluoromethyl group ( $^1J_{\text{F-H}} \approx 50\text{-}60\text{ Hz}$ ).
- IR Spectroscopy: As a primary amine salt, the infrared spectrum would exhibit characteristic N-H stretching bands. Other key absorptions would include C-H stretching for the aliphatic ring and strong C-F stretching bands. For a primary amine, two N-H stretching bands are typically observed between  $3400\text{-}3250\text{ cm}^{-1}$ .<sup>[9]</sup>
- High-Resolution Mass Spectrometry (HRMS): HRMS would be used to confirm the exact mass of the molecular ion, providing definitive confirmation of the elemental composition.<sup>[1]</sup>

## Applications in Medicinal Chemistry

The value of **1-(Difluoromethyl)cyclobutan-1-amine** lies in its ability to confer advantageous properties upon drug candidates.

Caption: Key molecular properties and their impact on drug discovery.

- Metabolic Stability: The replacement of metabolically labile groups (like a cyclohexyl amine) with a difluorocyclobutyl amine moiety has been shown to decrease metabolic clearance, leading to a more stable and effective drug.<sup>[3]</sup> The strong C-F bonds are resistant to oxidative metabolism by cytochrome P450 enzymes.
- Potency and Selectivity: The rigid cyclobutane scaffold orients substituents in a well-defined vector in three-dimensional space, which can lead to improved binding affinity and selectivity for the target protein.<sup>[3]</sup>

- **Bioisosterism and Physicochemical Properties:** The CHF<sub>2</sub> group can serve as a bioisostere of a hydroxyl or thiol group, capable of forming hydrogen bonds with protein targets.<sup>[5]</sup> Furthermore, introducing fluorine generally increases lipophilicity, which can enhance membrane permeability and oral absorption.<sup>[2]</sup>
- **Proven Clinical Success:** The utility of fluorinated cyclobutane motifs is exemplified by the FDA-approved drug ivosidenib, a first-in-class IDH1 inhibitor. In its development, replacing a cyclohexyl amine with a difluorocyclobutyl amine was a key strategy to improve metabolic stability.<sup>[3]</sup> Similar scaffolds have been explored for developing inhibitors of FMS-like tyrosine kinase 3 (FLT3) and interleukin-1 receptor-associated kinase 4 (IRAK-4).<sup>[1]</sup>

## Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **1-(Difluoromethyl)cyclobutan-1-amine** hydrochloride is essential. The compound is typically supplied with a Safety Data Sheet (SDS) detailing its potential hazards.

- **GHS Pictogram:** GHS07 (Exclamation Mark)
- **Hazard Statements:**
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- **Precautionary Statements (Selected):**
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.<sup>[6]</sup>
  - P280: Wear protective gloves/ eye protection/ face protection.<sup>[10]</sup>
  - P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- Handling: Use in a well-ventilated area, such as a fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.[10][11]
- Storage: Keep the container tightly closed and store in a dry, well-ventilated place under an inert atmosphere. Recommended storage temperature is between 2-8°C.[6]

## Conclusion

**1-(Difluoromethyl)cyclobutan-1-amine** stands as a testament to the power of fluorine chemistry and scaffold-based design in modern drug discovery. Its unique combination of a rigid three-dimensional core and the electronically modulating difluoromethyl group provides a powerful tool for medicinal chemists. The well-established synthetic route allows for its reliable production, while its chemical properties—notably its tuned basicity and potential for enhanced metabolic stability—make it an attractive building block for creating next-generation therapeutics with optimized potency, selectivity, and pharmacokinetic profiles.

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